

Proper Disposal of Dodecahydroterphenyl: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Dodecahydroterphenyl

Cat. No.: B1344602

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For immediate release: This document provides crucial safety and logistical information for the proper disposal of **Dodecahydroterphenyl**, ensuring the safety of laboratory personnel and compliance with environmental regulations. Researchers, scientists, and drug development professionals should adhere to these procedures to minimize risks associated with this chemical.

Dodecahydroterphenyl is classified as a combustible liquid that can cause skin irritation and may be fatal if it enters the airways upon being swallowed. It is also recognized as being highly toxic to aquatic life with enduring effects.^[1] Adherence to proper disposal protocols is therefore essential to prevent harm to human health and the environment.

Hazard and Safety Information

Before handling **Dodecahydroterphenyl**, it is critical to be aware of its associated hazards and the necessary personal protective equipment (PPE).

Hazard Classification	Precautionary Statement	Personal Protective Equipment (PPE)
Combustible liquid	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.	Wear protective gloves, eye protection, and face protection. [1]
May be fatal if swallowed and enters airways	IF SWALLOWED: Immediately call a POISON CENTER or doctor. Do NOT induce vomiting.	Not applicable
Causes skin irritation	IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1]	Protective gloves, lab coat.[1]
Very toxic to aquatic life with long lasting effects	Avoid release to the environment. Collect spillage. [1]	Not applicable

Step-by-Step Disposal Protocol

The disposal of **Dodecahydroterphenyl** must be conducted in a manner that ensures safety and regulatory compliance. The primary method of disposal is through an approved hazardous waste disposal facility.

Experimental Protocol: Chemical Waste Collection and Disposal

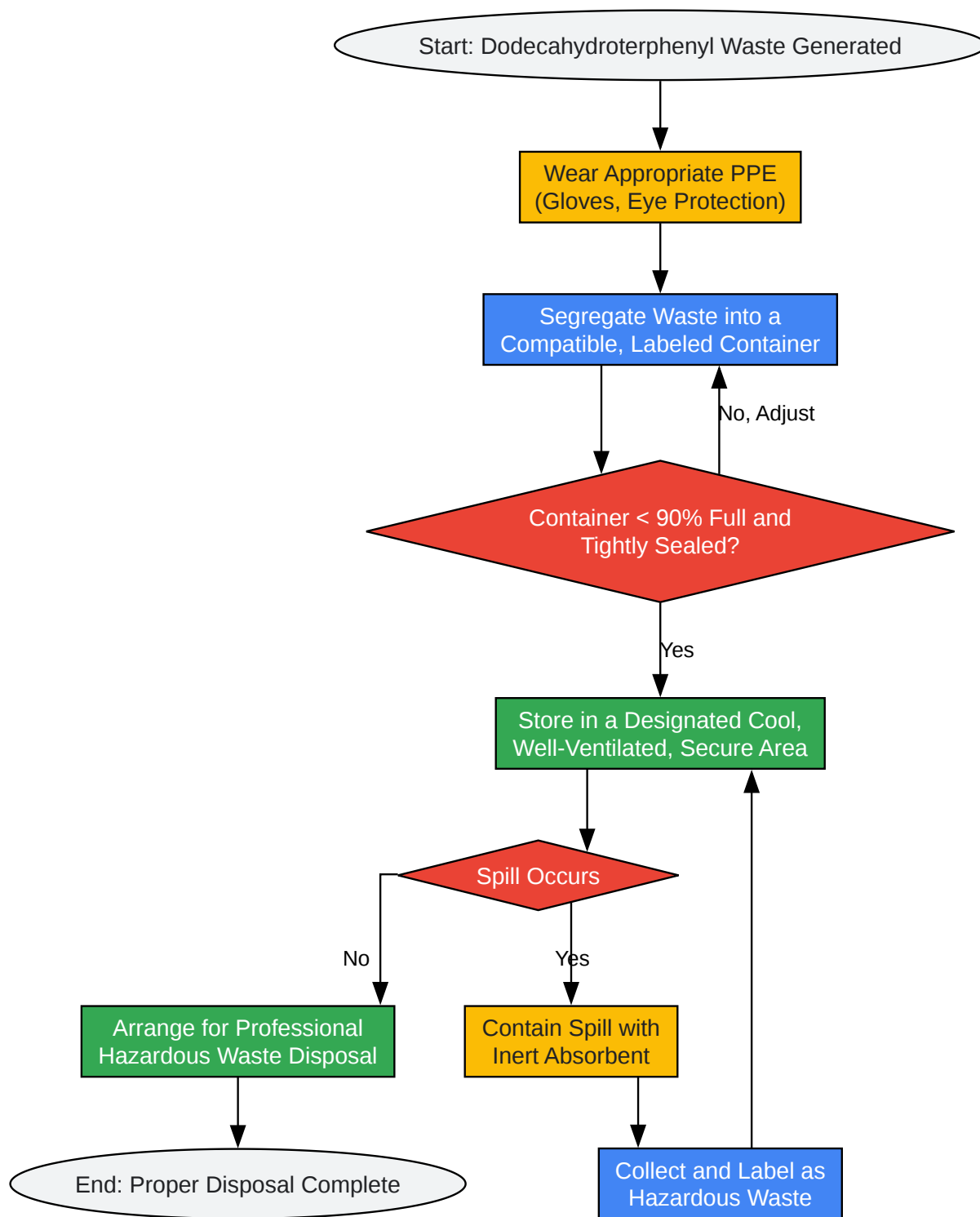
- Segregation:
 - Collect waste **Dodecahydroterphenyl** in a dedicated, properly labeled, and compatible waste container.[2][3]
 - Do not mix **Dodecahydroterphenyl** with other waste streams, particularly oxidizers or acids, to prevent unforeseen chemical reactions.[4]

- Container Management:
 - Use a container made of a material compatible with **Dodecahydroterphenyl**.
 - Ensure the container is in good condition, with a secure, tightly fitting cap to prevent leaks or spills.[3][5]
 - The container should not be filled to more than 90% of its capacity to allow for vapor expansion.[3][4]
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**Dodecahydroterphenyl**," and any associated hazard symbols (e.g., combustible, irritant, environmentally hazardous).[2]
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and cool secondary containment area, such as a flammable waste cabinet.[1][2]
 - Keep the storage area away from sources of ignition.[1]
- Disposal:
 - Arrange for the collection of the hazardous waste by a licensed environmental disposal company.
 - Provide the disposal company with a copy of the Safety Data Sheet (SDS) for **Dodecahydroterphenyl**.
 - Under no circumstances should **Dodecahydroterphenyl** be disposed of down the drain or in regular trash.[2]
- Spill Management:
 - In the event of a spill, ensure the area is well-ventilated and eliminate all ignition sources. [1][4]
 - Wear appropriate PPE, including gloves and eye protection.[1]

- Contain the spill using an inert absorbent material such as sand or earth.[\[1\]](#)
- Collect the absorbed material into a labeled hazardous waste container for disposal.[\[1\]](#)[\[4\]](#)
- Clean the spill area thoroughly.[\[1\]](#)

Disposal Workflow

The following diagram outlines the decision-making process and steps for the proper disposal of **Dodecahydroterphenyl**.



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Caption: Workflow for the safe disposal of **Dodecahydroterphenyl**.

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